

Application Notes and Protocols for Preparing (S)-Ebvaciclib Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-Ebvaciclib

Cat. No.: B1654283

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This document provides a comprehensive guide for the preparation of **(S)-Ebvaciclib** stock solutions for laboratory use. **(S)-Ebvaciclib** is a potent and selective inhibitor of cyclin-dependent kinases 2, 4, and 6 (CDK2/4/6) and is a valuable tool for research in cell cycle regulation and oncology.[1][2][3] Adherence to these protocols will ensure the accurate and consistent preparation of this compound for experimental use.

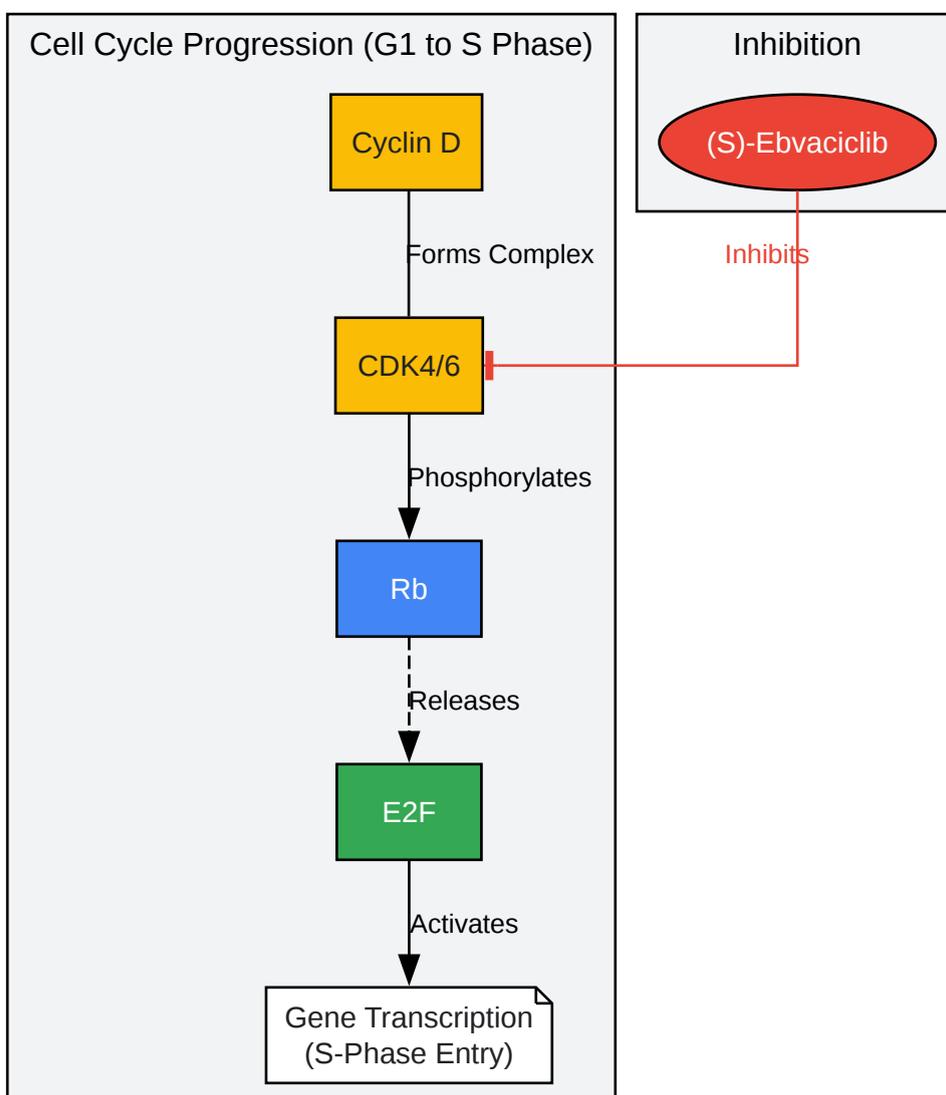
Physicochemical and Biological Properties of (S)-Ebvaciclib

A summary of the key quantitative data for **(S)-Ebvaciclib** is presented in the table below for easy reference.

Property	Value	Reference
Synonyms	(S)-PF-06873600	[4][5]
CAS Number	2185859-59-8	[4][5]
Molecular Formula	C ₂₀ H ₂₇ F ₂ N ₅ O ₄ S	[2][6][7]
Molecular Weight	471.52 g/mol	[2][3][5]
Mechanism of Action	Inhibitor of CDK2, CDK4, and CDK6	[1][2][3]
Ki Values	CDK2: 0.09 nM, CDK4: 0.13 nM, CDK6: 0.16 nM	[1][8]
Solubility in DMSO	≥ 10 mM	[8]
Powder Storage	-20°C for 3 years; 4°C for 2 years	[5]
Solution Storage	-80°C for 6 months; -20°C for 1 month	[1][4][5]

Mechanism of Action: Inhibition of the CDK4/6-Rb Pathway

(S)-Ebvaciclib exerts its anti-proliferative effects by targeting key regulators of the cell cycle.[2][6] Cyclin-dependent kinases 4 and 6 (CDK4/6), when complexed with Cyclin D, phosphorylate the Retinoblastoma (Rb) protein.[9] This phosphorylation event leads to the release of the E2F transcription factor, which in turn activates the transcription of genes required for the G1 to S phase transition of the cell cycle.[9][10] By inhibiting CDK4/6, **(S)-Ebvaciclib** prevents the phosphorylation of Rb, thereby maintaining Rb in its active, E2F-bound state. This leads to cell cycle arrest at the G1 phase and a subsequent inhibition of tumor cell proliferation.[1][2][6]



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Figure 1. (S)-Ebvaciclib inhibits the CDK4/6-Rb signaling pathway.

Experimental Protocol: Preparation of (S)-Ebvaciclib Stock Solution

This protocol details the procedure for preparing a 10 mM stock solution of (S)-Ebvaciclib in dimethyl sulfoxide (DMSO).

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle **(S)-Ebvaciclib** powder in a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for **(S)-Ebvaciclib** prior to use for complete safety information.

Materials and Equipment

- **(S)-Ebvaciclib** powder
- Anhydrous or sterile, cell culture grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or cryogenic vials, sterile
- Analytical balance
- Pipettes and sterile filter tips
- Vortex mixer
- Optional: Water bath or sonicator

Step-by-Step Procedure

- **Equilibration:** Allow the vial of **(S)-Ebvaciclib** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** In a chemical fume hood, carefully weigh out the desired amount of **(S)-Ebvaciclib** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.715 mg of **(S)-Ebvaciclib** (Molecular Weight = 471.52 g/mol).
- **Dissolution:**
 - Add the appropriate volume of DMSO to the vial containing the weighed **(S)-Ebvaciclib**. For a 10 mM stock solution, add 1 mL of DMSO to 4.715 mg of the compound.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.

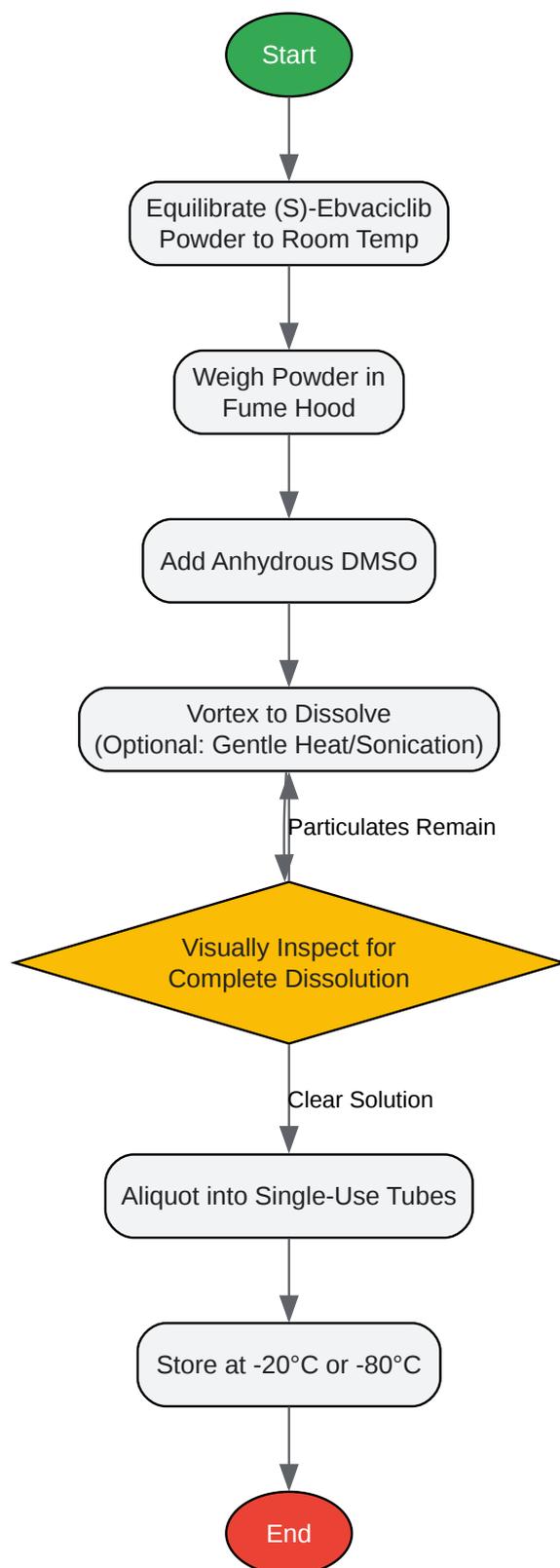
- Visually inspect the solution to ensure that all the powder has dissolved completely. If necessary, gentle warming in a water bath (not exceeding 37°C) or brief sonication can be used to aid dissolution.[4]
- Sterilization (Optional but Recommended for Cell Culture): If the stock solution will be used in cell-based assays, it is recommended to sterilize it by passing it through a 0.22 µm syringe filter into a sterile tube.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryogenic vials. [4][5]
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1][4][5]

Quality Control

- Visual Inspection: The final stock solution should be a clear, colorless to off-white solution, free of any particulate matter.[5]
- Concentration Verification (Optional): For applications requiring high precision, the concentration of the stock solution can be verified using techniques such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectrophotometry, if a reference standard is available.

Workflow for (S)-Ebvaciclib Stock Solution Preparation

The following diagram outlines the key steps in the preparation of the **(S)-Ebvaciclib** stock solution.



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Figure 2. Workflow for preparing **(S)-Ebvaciclib** stock solution.

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